

Unveiling the Structure of 23-Methyltetracosanoic Acid: A Technical Guide

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Compound of Interest

Compound Name: 23-Methyltetracosanoic acid

Cat. No.: B15547937

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Introduction

23-Methyltetracosanoic acid, also known as isopentacosanoic acid, is a very-long-chain saturated fatty acid (VLCFA). Its structure, featuring a methyl branch at the iso-position (the second-to-last carbon from the methyl end), imparts unique physicochemical properties that are of growing interest in various fields, including marine natural products chemistry and drug development. This technical guide provides a comprehensive overview of the methodologies and data interpretation involved in the structural elucidation of **23-methyltetracosanoic acid**. The compound has been reported in marine sponges such as *Chondrosia reniformis* and *Myrmekioderma rea*.^[1]

The structural confirmation of **23-methyltetracosanoic acid** relies on a combination of modern analytical techniques, primarily Gas Chromatography-Mass Spectrometry (GC-MS) and Nuclear Magnetic Resonance (NMR) spectroscopy. This guide details the experimental protocols for these techniques and presents the expected quantitative data for unambiguous identification.

Chemical Structure and Properties

- IUPAC Name: **23-methyltetracosanoic acid**[\[1\]](#)
- Synonyms: Isopentacosanoic acid[\[1\]](#)
- Molecular Formula: $C_{25}H_{50}O_2$ [\[1\]](#)
- Molecular Weight: 382.7 g/mol [\[1\]](#)
- Structure:

Spectroscopic Data for Structural Elucidation

The following tables summarize the predicted quantitative data from 1H NMR, ^{13}C NMR, and Mass Spectrometry analyses. This data is based on established values for other very-long-chain iso-fatty acids and provides a reliable reference for the identification of **23-methyltetracosanoic acid**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for determining the carbon-hydrogen framework of a molecule. For analysis, the fatty acid is typically dissolved in a deuterated solvent such as chloroform-d ($CDCl_3$).

Table 1: Predicted 1H NMR Data for **23-Methyltetracosanoic Acid** (500 MHz, $CDCl_3$)

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~11.0 - 12.0	broad singlet	1H	-COOH
2.35	triplet	2H	H-2 (-CH ₂ -COOH)
1.63	quintet	2H	H-3 (-CH ₂ -CH ₂ -COOH)
1.52	multiplet	1H	H-23 (-CH-(CH ₃) ₂)
1.25	broad singlet	~38H	H-4 to H-22 (-CH ₂) ₁₉ -)
0.87	doublet	6H	H-24, H-25 (-CH(CH ₃) ₂)

Table 2: Predicted ¹³C NMR Data for **23-Methyltetracosanoic Acid** (125 MHz, CDCl₃)

Chemical Shift (δ) ppm	Assignment
~180.0	C-1 (-COOH)
34.1	C-2 (-CH ₂ -COOH)
24.7	C-3 (-CH ₂ -CH ₂ -COOH)
39.1	C-22 (-CH ₂ -CH(CH ₃) ₂)
27.9	C-23 (-CH(CH ₃) ₂)
22.7	C-24, C-25 (-CH(CH ₃) ₂)
~29.0 - 29.7	C-4 to C-21 (-CH ₂) ₁₈ -)

Gas Chromatography-Mass Spectrometry (GC-MS)

For GC-MS analysis, fatty acids are typically derivatized to their more volatile fatty acid methyl esters (FAMES). The following table details the expected mass spectral data for methyl 23-methyltetracosanoate.

Table 3: Predicted Mass Spectrometry Data for Methyl 23-Methyltetracosanoate (EI-MS)

m/z	Relative Intensity	Proposed Fragment
396	Low	$[M]^+$ (Molecular Ion)
365	Low	$[M - 31]^+$ (Loss of $\cdot OCH_3$)
353	Moderate	$[M - 43]^+$ (Loss of $\cdot C_3H_7$ from iso-terminus)
74	High (Base Peak)	$[C_3H_6O_2]^+$ (McLafferty rearrangement)
87	High	$[CH_3OCO(CH_2)_2]^+$

Experimental Protocols

Sample Preparation: Lipid Extraction and Derivatization to Fatty Acid Methyl Esters (FAMES)

Objective: To extract total lipids from a biological matrix (e.g., marine sponge tissue) and convert the fatty acids to their corresponding methyl esters for GC-MS analysis.

Materials:

- Sample (e.g., freeze-dried sponge tissue)
- Chloroform (HPLC grade)
- Methanol (HPLC grade)
- Deionized water
- Methanolic HCl (5% v/v) or Boron trifluoride-methanol solution (14% w/v)
- Hexane (GC grade)
- Anhydrous sodium sulfate

- Homogenizer
- Centrifuge
- Vials with Teflon-lined caps
- Heating block or water bath

Procedure:

- Lipid Extraction (Folch Method):
 1. Homogenize a known amount of the sample (e.g., 1 g) in a 2:1 (v/v) mixture of chloroform and methanol.
 2. After homogenization, add 0.2 volumes of deionized water to the mixture to induce phase separation.
 3. Centrifuge the mixture to facilitate the separation of the layers.
 4. Carefully collect the lower chloroform layer containing the lipids.
 5. Evaporate the solvent under a stream of nitrogen to obtain the total lipid extract.
- Derivatization to FAMES:
 1. To the dried lipid extract, add 2 mL of 5% methanolic HCl or 14% BF_3 -Methanol.
 2. Cap the vial tightly and heat at 60-70°C for 1-2 hours.
 3. Allow the vial to cool to room temperature.
 4. Add 1 mL of hexane and 1 mL of deionized water.
 5. Vortex the mixture for 1 minute and then centrifuge to separate the layers.
 6. Transfer the upper hexane layer, which contains the FAMES, to a clean vial.

7. Add a small amount of anhydrous sodium sulfate to the hexane extract to remove any residual water. The sample is now ready for GC-MS analysis.

Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

Objective: To separate and identify the FAMES in the prepared sample, focusing on the elution and fragmentation pattern of methyl 23-methyltetracosanoate.

Instrumentation and Conditions:

- Gas Chromatograph: Equipped with a split/splitless injector and a mass selective detector.
- GC Column: A non-polar capillary column, such as a DB-5ms (30 m x 0.25 mm, 0.25 μ m film thickness), is suitable.
- Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min).
- Injector Temperature: 250°C.
- Oven Temperature Program:
 - Initial temperature: 150°C, hold for 2 minutes.
 - Ramp: 4°C/min to 300°C.
 - Hold: 10 minutes at 300°C.
- Mass Spectrometer:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Mass Range: m/z 50-500.
 - Ion Source Temperature: 230°C.
 - Transfer Line Temperature: 280°C.

Nuclear Magnetic Resonance (NMR) Spectroscopy Analysis

Objective: To obtain detailed structural information about the carbon-hydrogen framework of the underivatized fatty acid.

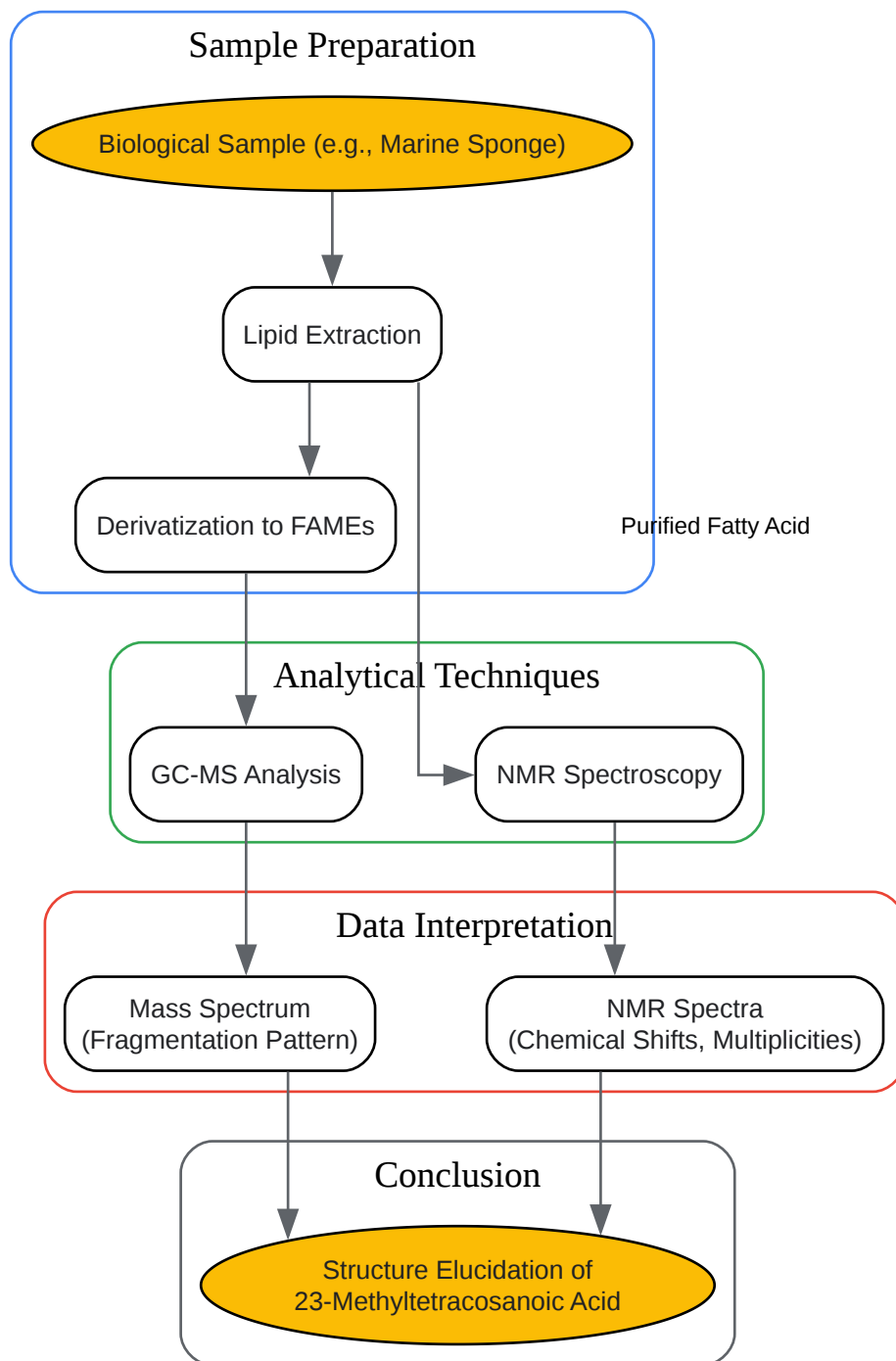
Procedure:

- Sample Preparation:
 1. Dissolve an accurately weighed amount of the purified **23-methyltetracosanoic acid** (typically 5-10 mg) in approximately 0.7 mL of deuterated chloroform (CDCl_3).
 2. Transfer the solution to a 5 mm NMR tube.
- ^1H NMR Spectroscopy:
 - Spectrometer: 500 MHz or higher field strength.
 - Acquisition Parameters:
 - Number of scans: 16-64 (depending on concentration).
 - Relaxation delay: 1-2 seconds.
 - Pulse width: 30-45 degrees.
 - Spectral width: 12-16 ppm.
- ^{13}C NMR Spectroscopy:
 - Spectrometer: 125 MHz or corresponding frequency for the available ^1H field strength.
 - Acquisition Parameters:
 - Number of scans: 1024 or more (due to the low natural abundance of ^{13}C).
 - Proton decoupling: Applied during acquisition.

- Relaxation delay: 2-5 seconds.
- Spectral width: 200-220 ppm.

Visualizations

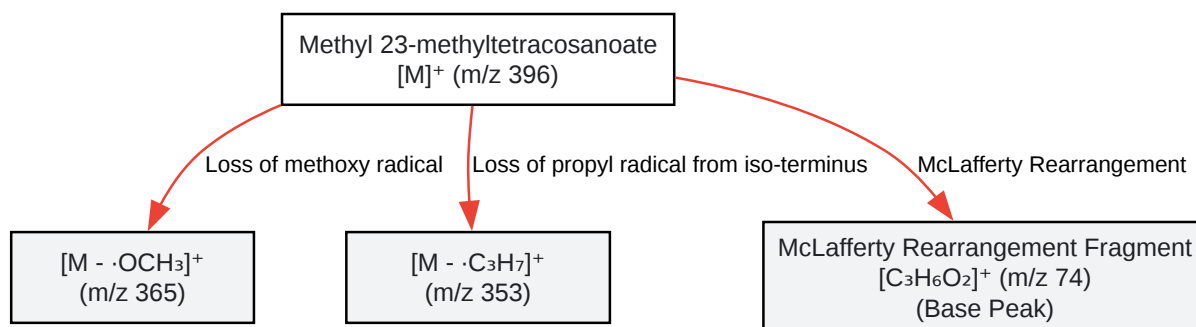
Structure Elucidation Workflow



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Caption: Workflow for the structure elucidation of **23-methyltetracosanoic acid**.

Proposed Mass Spectrometry Fragmentation of Methyl 23-Methyltetracosanoate



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References

- 1. 23-Methyl-tetracosanoic acid | C₂₅H₅₀O₂ | CID 5282607 - PubChem [pubchem.ncbi.nlm.nih.gov]
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